

An In-depth Technical Guide to the Physical and Chemical Properties of Maesol

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Compound of Interest

Compound Name: *Maesol*

Cat. No.: *B1675900*

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This technical guide provides a comprehensive overview of the known physical and chemical properties of **Maesol**, a dimeric phenol isolated from the seeds of *Maesa montana* and *Maesa indica*.^{[1][2][3]} Due to the limited publicly available data, this guide also includes generalized experimental protocols for the determination of key properties for phenolic compounds, which can be adapted for **Maesol**.

Core Physical and Chemical Properties

Maesol is a novel dimeric phenol.^{[1][2][3]} While some of its fundamental properties have been identified, a complete physicochemical profile is not available in the current scientific literature. The known quantitative and qualitative data are summarized below.

Table 1: Summary of Known Physical and Chemical Properties of **Maesol**

Property	Value/Description	Source
Chemical Formula	C ₂₈ H ₄₂ O ₄	[3]
Molecular Weight	442.64 g/mol	[3]
Exact Mass	442.3083	[3]
Appearance	Solid powder	[3]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO).[3] Data on solubility in other common solvents (e.g., water, ethanol, methanol) is not available.	[3]
Melting Point	Not reported in available literature.	
Boiling Point	Not reported in available literature.	
pKa	Not reported in available literature. As a phenolic compound, Maesol is expected to be weakly acidic.	
Stability	Stable for several weeks at ambient temperature during shipping. Recommended long-term storage is at -20°C.[3]	[3]

Experimental Protocols

Detailed experimental protocols specific to **Maesol** are limited. The following sections describe the methodology for the isolation and characterization of **Maesol** as inferred from the primary literature, along with a general protocol for solubility determination.

The initial isolation and characterization of **Maesol** were reported by Wall et al. (1988) from the seeds of *Maesa montana* and *Maesa indica*.^[1] The general steps involved are:

- **Extraction:** The seeds of the plant material are first dried and ground into a fine powder. This is followed by extraction with an organic solvent, typically methanol or a chloroform/methanol mixture, to obtain a crude extract.
- **Fractionation:** The crude extract is then subjected to liquid-liquid partitioning using a series of solvents with increasing polarity (e.g., hexane, ethyl acetate, butanol) to separate the components based on their solubility.
- **Chromatographic Purification:** The fraction containing **Maesol** is further purified using column chromatography, with silica gel as the stationary phase and a gradient of non-polar to polar solvents (e.g., a hexane-ethyl acetate gradient) as the mobile phase.
- **Final Purification:** High-performance liquid chromatography (HPLC) can be employed for the final purification of the compound to achieve high purity.
- **Structure Elucidation:** The chemical structure of the purified **Maesol** is determined using a combination of spectroscopic methods, including:
 - **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR to elucidate the carbon-hydrogen framework.
 - **Infrared (IR) Spectroscopy:** To identify functional groups.
 - **Ultraviolet-Visible (UV-Vis) Spectroscopy:** To analyze the electronic transitions within the molecule.

A standard shake-flask method can be used to determine the solubility of **Maesol** in various solvents.

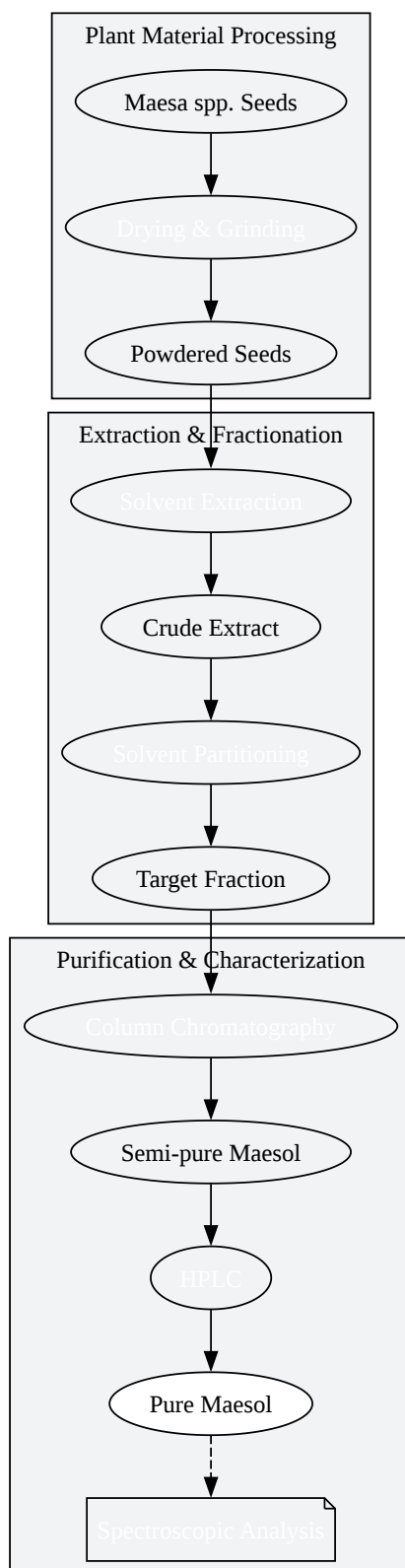
- **Preparation:** Add an excess amount of **Maesol** powder to a known volume of the desired solvent (e.g., water, ethanol, phosphate-buffered saline) in a sealed vial.
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25°C or 37°C) for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separation: Centrifuge the samples to pellet the undissolved solid.
- Quantification: Carefully remove an aliquot of the supernatant and dilute it appropriately. The concentration of dissolved **Maesol** is then quantified using a suitable analytical method, such as HPLC with UV detection.

Signaling Pathways

Currently, there is no published research on the signaling pathways modulated by **Maesol**. The initial study by Wall et al. (1988) found **Maesol** to be inactive in their antimutagenic assay, which may have limited further investigation into its biological activities.[\[1\]](#)

Visualizations



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